

Application Notes: Rapid Detection of MRSA using PBP2' Latex Agglutination

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Compound of Interest

Compound Name: PBP2

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Introduction

Methicillin-resistant *Staphylococcus aureus* (MRSA) poses a significant threat in both healthcare and community settings, necessitating rapid and accurate identification for effective patient management and infection control.[1][2] The primary mechanism of methicillin resistance in *S. aureus* is the acquisition of the *mecA* gene, which encodes for a modified penicillin-binding protein, **PBP2'** (also known as **PBP2a**).[1][3] This altered protein has a low affinity for beta-lactam antibiotics, rendering them ineffective. The **PBP2'** latex agglutination test is a rapid, slide-based assay designed for the qualitative detection of **PBP2'** in *S. aureus* isolates, providing a reliable method for identifying MRSA.[1][4][5] This test offers a significant time advantage over traditional susceptibility testing methods.

Principle of the Assay

The **PBP2'** latex agglutination test is a type of reverse passive agglutination.[5] The core principle involves latex particles that are coated with monoclonal antibodies specific to **PBP2'**. When a bacterial extract containing **PBP2'** is mixed with the sensitized latex particles, the antibodies bind to the **PBP2'** antigen. This interaction leads to the cross-linking of the latex particles, resulting in visible clumping or agglutination. If **PBP2'** is not present in the bacterial extract, no agglutination will occur, and the suspension will remain smooth. This rapid visual determination allows for a clear positive or negative result.

Materials and Reagents

While specific kit components may vary by manufacturer (e.g., Oxoid™, MRSA-Screen™), a typical **PBP2'** latex agglutination test kit includes:

- Test Latex: Latex particles sensitized with monoclonal antibodies against **PBP2'**.
- Control Latex: Latex particles without the specific monoclonal antibodies (serves as a negative control to rule out non-specific agglutination).
- Extraction Reagents (1 and 2): Reagents for the lysis of bacterial cells to release **PBP2'**.
- Positive Control: A preparation containing a known concentration of **PBP2'**.
- Negative Control: A preparation known to be free of **PBP2'**.
- Test Cards: Disposable cards with reaction circles.
- Mixing Sticks: For mixing the reagents and sample on the test card.

Materials required but not provided:

- Microbiological loops
- Boiling water bath or heat block
- Micropipettes
- Timer
- Vortex mixer
- Microcentrifuge tubes
- Centrifuge

Experimental Protocol

The following is a generalized protocol for performing the **PBP2'** latex agglutination test. Users should always refer to the specific manufacturer's instructions for the kit being used.

1. Specimen Preparation and Inoculum:

- The test should be performed on isolated colonies of Staphylococcus species grown on non-selective agar media.[\[1\]](#)
- For coagulase-negative staphylococci, induction of **PBP2'** production may be necessary by exposing the isolate to a methicillin or oxacillin disk prior to testing.[\[6\]](#)

2. **PBP2'** Extraction:

- Using a microbiological loop, collect a sufficient amount of bacterial culture (typically 2-5 colonies).
- Suspend the bacterial cells in the provided Extraction Reagent 1 in a microcentrifuge tube.
- Lyse the cells by boiling the suspension for a specified time (e.g., 3 minutes).[\[6\]](#)[\[7\]](#)
- After boiling, cool the tube to room temperature.
- Add Extraction Reagent 2 to the lysate and mix thoroughly.[\[6\]](#)
- Centrifuge the mixture to pellet the cellular debris.[\[6\]](#)
- The supernatant contains the extracted **PBP2'** antigen and is used for the agglutination test.

3. Agglutination Test Procedure:

- Bring all reagents to room temperature before use.
- Dispense one drop of the Test Latex into a designated circle on the test card.
- In a separate circle, dispense one drop of the Control Latex.
- Add a specified volume (e.g., 50 µL) of the prepared bacterial extract (supernatant) to each of the latex drops.[\[6\]](#)

- Using a clean mixing stick for each circle, mix the bacterial extract and the latex suspension.
- Rock the test card gently for a specified period (e.g., 3 minutes) and observe for agglutination.[6]

4. Interpretation of Results:

- **Positive Result:** Visible agglutination or clumping of the latex particles in the test circle, with no agglutination in the control circle. This indicates the presence of **PBP2'** and is presumptive evidence of MRSA.
- **Negative Result:** No visible agglutination in either the test or control circles. The suspension remains smooth and milky. This indicates the absence of detectable **PBP2'**.
- **Invalid Result:** Agglutination is observed in the control circle. This indicates non-specific agglutination, and the test should be repeated.

Quality Control

- A known MRSA strain (e.g., ATCC 33591) should be used as a positive control.
- A known methicillin-susceptible *S. aureus* (MSSA) strain (e.g., ATCC 25923) should be used as a negative control.
- These controls should be run with each new batch of tests or as specified by the laboratory's quality control procedures.

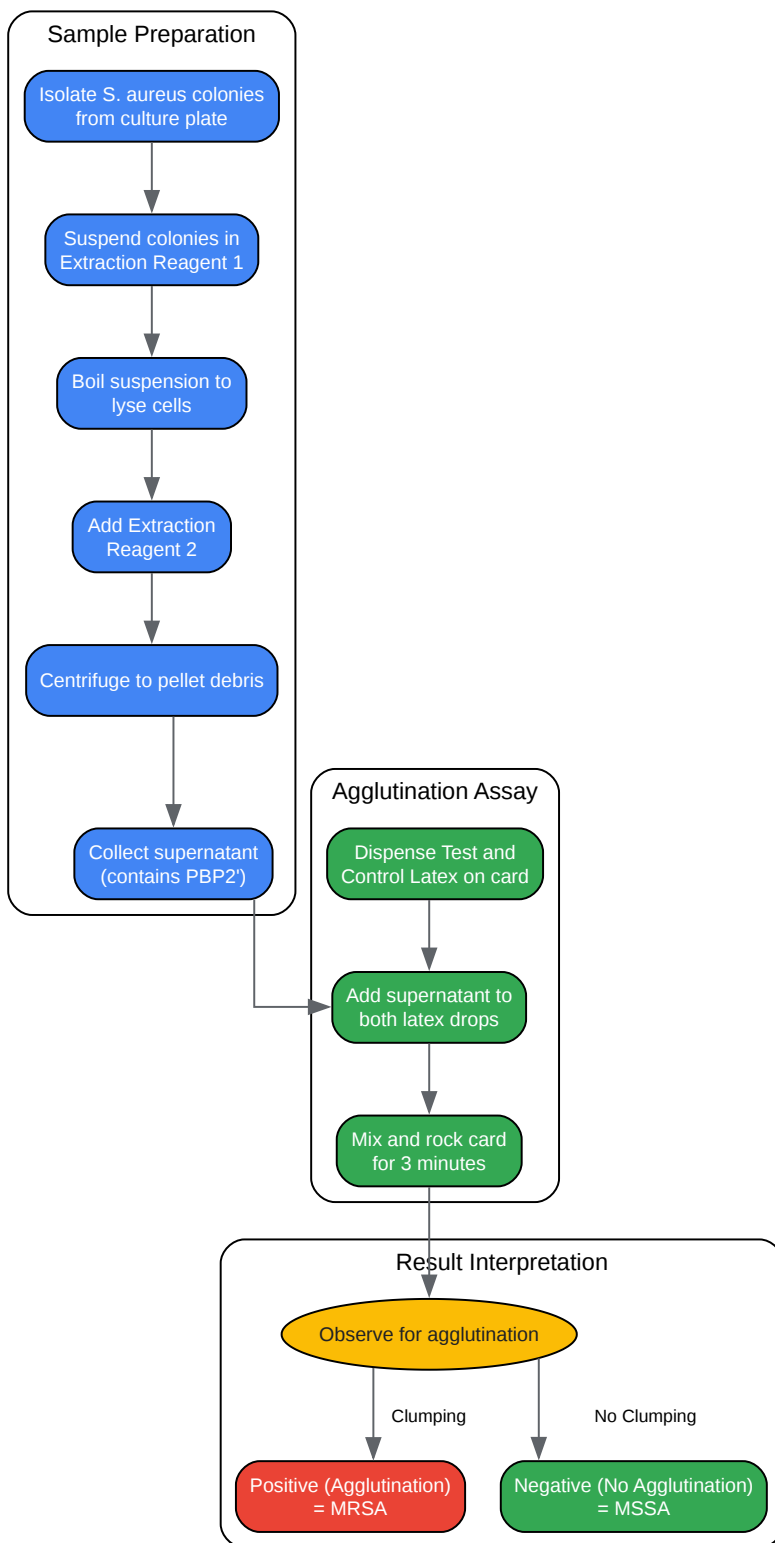
Performance Characteristics

The performance of **PBP2'** latex agglutination tests has been evaluated in numerous studies. The sensitivity and specificity can vary depending on the specific kit, the bacterial isolates tested, and the growth conditions. A summary of performance data from various studies is presented below.

Test Kit	Comparison Method	No. of Isolates	Sensitivity	Specificity	Reference
MRSA-Screen	mecA PCR	200 (S. aureus)	100%	99.2%	[4]
MRSA-Screen	mecA PCR	90 MRSA, 106 MSSA	97%	100%	[6]
Oxoid PBP2' Test	NCCLS Methods	201 (S. aureus)	100%	99-100%	[1]
Oxoid PBP2' Test	NCCLS Methods	724 (S. aureus)	98.5%	100%	[1]
Direct from Blood Culture	Oxacillin Screen Agar	70 (S. aureus)	18%	100%	[1] [3]

Workflow Diagram

PBP2' Latex Agglutination Test Workflow

[Click to download full resolution via product page](#)Caption: Workflow of the **PBP2'** latex agglutination test for MRSA detection.

Limitations

- The test should only be performed on isolates identified as *Staphylococcus*.^[6]
- Some strains of MRSA may not express detectable levels of **PBP2'** without induction, potentially leading to false-negative results.^[6]
- The test is not intended for the direct detection of MRSA from clinical specimens such as blood cultures, where it has shown poor sensitivity.^{[1][3]}
- As with any diagnostic test, results should be interpreted in conjunction with the patient's clinical history and other laboratory findings.

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